

Essential Safety and Logistical Information for Handling (6R)-FR054

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Compound of Interest

Compound Name: (6R)-FR054

Cat. No.: B1673998

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Audience: Researchers, scientists, and drug development professionals.

(6R)-FR054, a less active isomer of the PGM3 inhibitor FR054, is a research compound with limited publicly available safety data. While it may be shipped as a non-hazardous chemical, established laboratory safety principles dictate that any substance with unknown toxicological properties must be handled with a high degree of caution, assuming it to be hazardous. This guide provides essential procedural information for the safe handling, use, and disposal of **(6R)-FR054** to ensure the safety of all laboratory personnel.

Personal Protective Equipment (PPE)

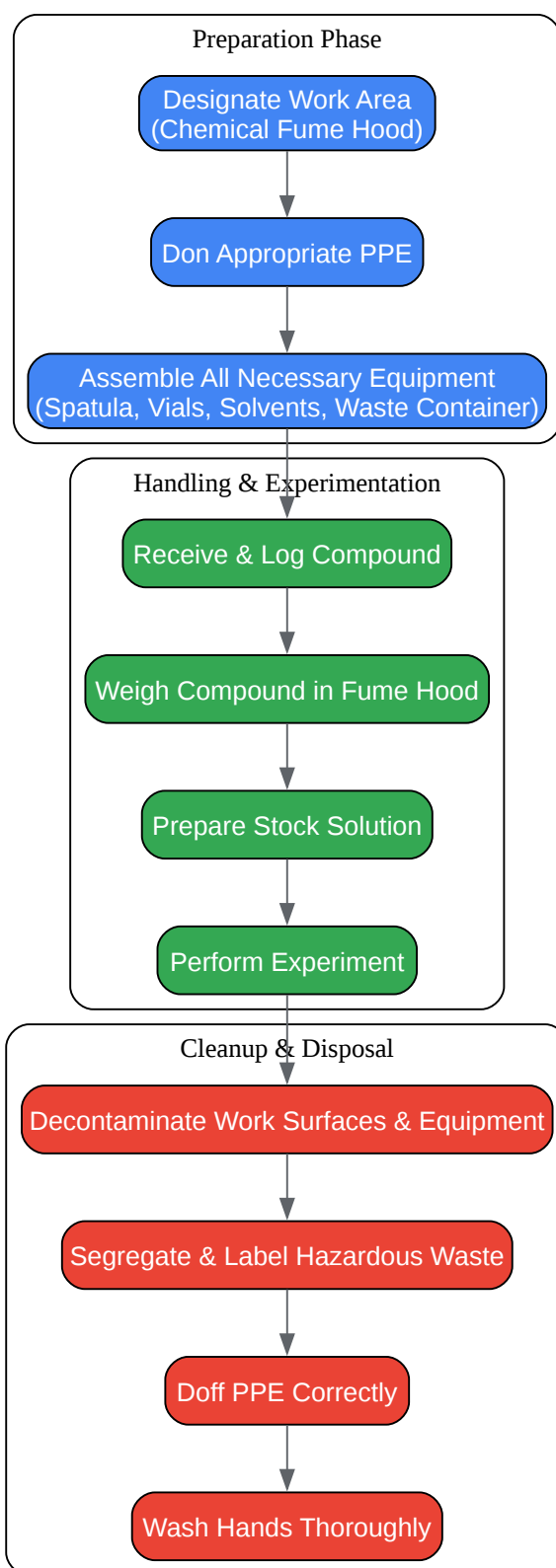
Given the absence of a comprehensive Safety Data Sheet (SDS), a conservative approach to PPE is mandatory. The following table outlines the recommended PPE for handling **(6R)-FR054**, designed to minimize exposure through all potential routes (inhalation, dermal, ocular).

Protection Type	Specification	Rationale
Hand Protection	Double-gloving with nitrile or neoprene gloves.	Provides robust protection against potential dermal absorption and allows for safe removal of the outer glove in case of contamination.
Eye Protection	ANSI Z87.1-compliant safety goggles or a full-face shield if a splash hazard exists.	Protects eyes from splashes, aerosols, or airborne particles of the compound.
Body Protection	A fully buttoned laboratory coat with elastic cuffs. A disposable gown is recommended for handling larger quantities.	Prevents contact with skin and personal clothing.
Respiratory Protection	All handling of the solid compound or solutions should be conducted within a certified chemical fume hood.	A chemical fume hood is the primary engineering control to prevent inhalation of powders or aerosols.

Operational Plan: From Receipt to Disposal

A structured workflow is critical to ensure safety and maintain the integrity of the experiment. The following step-by-step guidance outlines the key operational procedures for working with **(6R)-FR054**.

Experimental Workflow for Handling **(6R)-FR054**



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Caption: A procedural workflow for the safe handling of (6R)-FR054.

Detailed Experimental Protocol: Handling and Stock Solution Preparation

While specific experimental protocols will vary, the following procedure for initial handling and preparation of a stock solution should be followed.

- **Preparation:** Designate a specific area within a chemical fume hood for handling **(6R)-FR054**. Assemble all necessary materials, including the compound, appropriate solvent, weighing paper, spatula, vials, and a designated hazardous waste container.
- **Personal Protective Equipment:** Don all PPE as specified in the table above before entering the designated handling area.
- **Weighing:** Carefully weigh the desired amount of the solid **(6R)-FR054** on weighing paper inside the fume hood to prevent inhalation of any fine particulates.
- **Solubilization:** Transfer the weighed compound into an appropriate vial. Using a calibrated pipette, add the desired volume of solvent to achieve the target concentration. Cap the vial securely and vortex or sonicate as needed to ensure complete dissolution.
- **Storage:** Store the stock solution in a clearly labeled container at the recommended temperature (0 - 4°C for short term, -20°C for long term), protected from light.^[1]

Disposal Plan

All materials contaminated with **(6R)-FR054** must be treated as hazardous waste.

- **Waste Segregation:** Collect all waste, including used gloves, weighing paper, pipette tips, and empty containers, in a dedicated, sealed, and clearly labeled hazardous waste container.
- **Labeling:** The waste container must be labeled with "Hazardous Waste" and the chemical name "**(6R)-FR054**".
- **Disposal:** Do not dispose of **(6R)-FR054** or its waste down the drain or in regular trash.^[2] Follow your institution's specific guidelines for the collection and disposal of chemical

hazardous waste. Consult with your institution's Environmental Health and Safety (EH&S) department for specific instructions.[2]

Signaling Pathway Context: Inhibition of the Hexosamine Biosynthetic Pathway

(6R)-FR054 is an isomer of FR054, a known inhibitor of N-Acetylglucosamine-phosphate Mutase (PGM3), a key enzyme in the Hexosamine Biosynthetic Pathway (HBP).[3][4][5][6] This pathway is crucial for the synthesis of UDP-GlcNAc, a substrate for protein glycosylation, which plays a significant role in cancer cell proliferation and survival.[3][4][5]



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Caption: Inhibition of PGM3 by **(6R)-FR054** in the Hexosamine Biosynthetic Pathway.

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